

# 5-Amino-8-hydroxyquinoline dihydrochloride chemical properties

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## Compound of Interest

Compound Name: 5-Amino-8-hydroxyquinoline  
dihydrochloride

Cat. No.: B1284213

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An In-depth Technical Guide to **5-Amino-8-hydroxyquinoline dihydrochloride**

## Introduction

**5-Amino-8-hydroxyquinoline dihydrochloride** is a versatile heterocyclic aromatic organic compound. As a derivative of 8-hydroxyquinoline, it belongs to a class of compounds known for their potent metal-chelating properties and diverse biological activities.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, biological activities, and applications, tailored for researchers, scientists, and professionals in drug development. The dihydrochloride salt form enhances the compound's stability and solubility, making it suitable for a variety of research and synthetic applications.

## Chemical and Physical Properties

**5-Amino-8-hydroxyquinoline dihydrochloride** is typically an orange to dark red crystalline powder.<sup>[2]</sup> Its fundamental properties are summarized in the table below.

Property	Value	References
IUPAC Name	5-aminoquinolin-8-ol;dihydrochloride	[3]
Synonyms	5-Amino-8-quinolinol dihydrochloride	[2]
CAS Number	21302-43-2	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O · 2HCl	[2]
Molecular Weight	233.09 g/mol	[2][3]
Appearance	Orange to amber to dark red crystalline powder	[2]
Melting Point	279 °C (decomposes)	[2]
Purity	≥95-98% (HPLC)	[2][4]
Topological Polar Surface Area	59.1 Å <sup>2</sup>	[3]
Density	1.363 g/cm <sup>3</sup> (Predicted for free base)	[5]

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **5-Amino-8-hydroxyquinoline dihydrochloride**. The following table summarizes available spectral data.

Spectrum Type	Data Reference	Source
<sup>1</sup> H NMR	Spectral data available	Varian CFT-20[3]
<sup>13</sup> C NMR	Spectral data available	Tokyo Kasei Kogyo Company, Ltd.[3]
Infrared (IR)	FTIR (KBr Wafer) and ATR-IR spectra available	Aldrich, Tokyo Kasei Kogyo Company, Ltd.[3]

## Solubility Profile

The dihydrochloride form of 5-amino-8-hydroxyquinoline is intended to improve its solubility in aqueous solutions compared to its free base. While quantitative data is limited in the literature, a qualitative solubility profile can be predicted based on its structure.

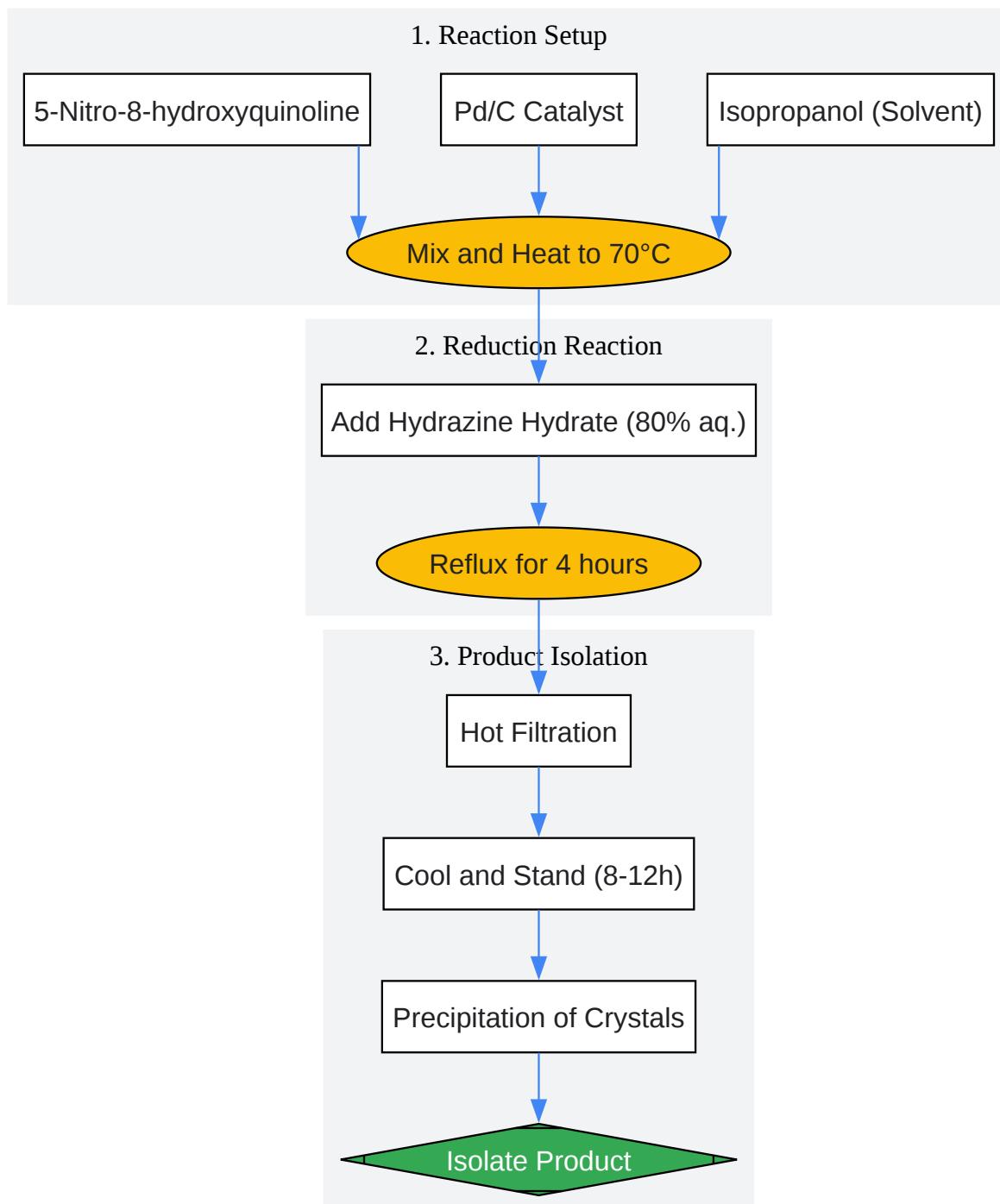
Solvent Type	Examples	Expected Solubility	Rationale
Polar Protic	Water, Ethanol, Methanol	Sparingly to Moderately Soluble	The dihydrochloride salt form enhances aqueous solubility. Hydrogen bonding with the hydroxyl, amino, and chloride ions facilitates dissolution, though the hydrophobic quinoline core can limit high solubility.[6]
Polar Aprotic	DMSO, DMF	Moderately to Highly Soluble	These solvents are effective at solvating both the polar functional groups and the aromatic ring system.[6]
Non-Polar	Toluene, Hexane	Low to Insoluble	The overall polarity from the amino, hydroxyl, and dihydrochloride moieties prevents dissolution in non-polar solvents.[6]

## Synthesis and Purification

A common and efficient method for preparing 5-Amino-8-hydroxyquinoline involves the catalytic reduction of 5-nitro-8-hydroxyquinoline.<sup>[7]</sup> This process avoids the need for subsequent recrystallization, yielding a high-purity product.<sup>[7]</sup>

## Experimental Protocol: Reduction of 5-Nitro-8-hydroxyquinoline<sup>[9]</sup>

- Reaction Setup: Add 5-nitro-8-hydroxyquinoline and a Pd/C catalyst (5% w/w, 25g per mole of substrate) to isopropanol in a reaction vessel.
- Heating: Raise the temperature of the mixture to 70°C.
- Reagent Addition: Slowly add an 80% aqueous solution of hydrazine hydrate to the heated mixture over a period of 30-35 minutes. The molar ratio of hydrazine hydrate to 5-nitro-8-hydroxyquinoline should be between 1.5:1 and 2.0:1.
- Reflux: Once the addition is complete, heat the mixture to reflux and maintain for approximately 4 hours.
- Filtration: After the reflux period, filter the hot reaction mixture to remove the Pd/C catalyst.
- Crystallization: Allow the filtrate to stand undisturbed at room temperature for 8-12 hours.
- Product Isolation: The product, 5-amino-8-hydroxyquinoline, will precipitate as brown-yellow columnar crystals. Isolate the crystals by filtration. The method is reported to produce high yields without requiring further purification.<sup>[7]</sup>



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Fig. 1: Synthesis workflow for 5-Amino-8-hydroxyquinoline.

## Biological Activity and Signaling Pathways

The biological activity of **5-Amino-8-hydroxyquinoline dihydrochloride** is largely attributed to its 8-hydroxyquinoline scaffold, which is a known metal chelator and a privileged structure in medicinal chemistry.<sup>[1][8]</sup> Derivatives of 8-hydroxyquinoline exhibit a wide range of effects, including antimicrobial, anticancer, and antineurodegenerative properties.<sup>[1][9]</sup>

## Antimicrobial and Anticancer Activity

5-Amino-8-hydroxyquinoline and its metal complexes (with Cu<sup>2+</sup> and Fe<sup>3+</sup>) have demonstrated significant antibacterial activity, particularly against *S. aureus*, as well as antifungal effects.<sup>[10][11]</sup> Furthermore, it has shown cytotoxicity against human cancer cell lines, including HeLa (cervical cancer) and MCF-7 (breast cancer), suggesting its potential as an anticancer agent.<sup>[10][11]</sup> The parent compound, 8-hydroxyquinoline, and its derivatives are believed to exert some of their anticancer effects through the chelation of biologically important metal ions like copper and zinc.<sup>[1]</sup>

## Activity in Neurodegenerative Disease Models

Derivatives of 8-hydroxyquinoline have been investigated for their therapeutic potential in neurodegenerative diseases.<sup>[9]</sup> Studies on human neuroblastoma (SH-SY5Y) cells showed that 8-hydroxyquinoline derivatives could protect against neuronal cell death induced by high glucose levels.<sup>[9]</sup> This protective effect is mediated through the attenuation of the calpain-calpastatin signaling pathway.<sup>[9]</sup> High glucose leads to an increase in intracellular calcium, which activates calpain, a protease that triggers cell death pathways. 8-hydroxyquinoline derivatives were found to reduce the expression of calpain under these conditions.<sup>[9]</sup>

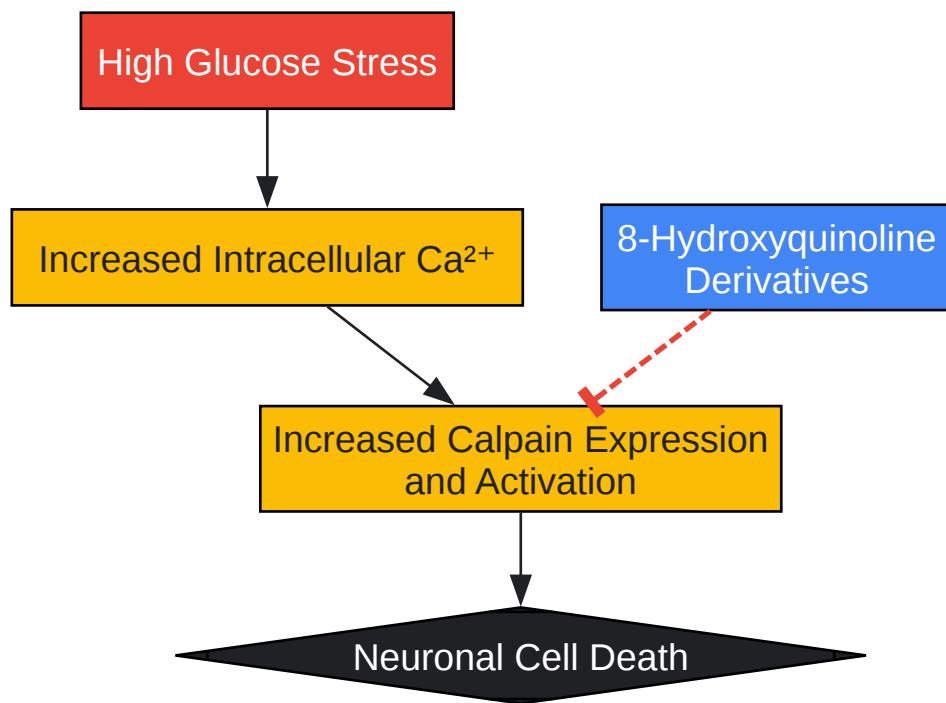
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Fig. 2: Inhibition of the Calpain-Calpastatin signaling pathway.

## Applications

The unique properties of **5-Amino-8-hydroxyquinoline dihydrochloride** make it a valuable compound in several scientific fields.[2]

- Pharmaceutical Development: It serves as a key precursor and building block in the synthesis of novel bioactive compounds and potential drug candidates, particularly for antimicrobial and anticancer agents.[2] Its ability to cross the blood-brain barrier is also being explored for developing treatments for neurodegenerative diseases.[2]
- Analytical Chemistry: As a chelating agent, it is used as a reagent for the detection and quantification of metal ions in various samples.[2]
- Material Science: The compound is used in research to form novel metal complexes, which have potential applications in catalysis and the development of new materials.[2] It has been successfully incorporated into electrospun polymer fibers to create materials with antibacterial and anticancer properties.[10]

- Biochemical Research: Its fluorescent properties make it suitable for use as a probe in certain biochemical assays for detecting specific biomolecules.[2]

## Safety and Handling

**5-Amino-8-hydroxyquinoline dihydrochloride** is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[3]

- Precautionary Measures: Standard laboratory personal protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95 or equivalent), should be worn when handling the compound.
- Handling: Avoid breathing dust. Use only in well-ventilated areas.
- Storage: Store at room temperature in a dry, well-sealed container.[2] Some suppliers note that the compound is air-sensitive.[4]

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